

Safety and Handling of 1-(4-tert-butylphenyl)ethanamine: A Technical Guide

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Compound of Interest

Compound Name: 1-(4-Tert-butylphenyl)ethanamine

Cat. No.: B1276125

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). It is compiled from publicly available data and is intended for use by qualified individuals trained in the handling of potentially hazardous chemicals. Always consult the official SDS from the supplier and follow all institutional and regulatory safety protocols.

Introduction

1-(4-tert-butylphenyl)ethanamine is a primary amine derivative of phenethylamine. Its structure, featuring a bulky tert-butyl group on the phenyl ring, suggests potential applications as an intermediate in the synthesis of more complex molecules, including pharmacologically active compounds. Due to the limited availability of specific toxicological data for this compound, this guide employs a "read-across" approach, leveraging safety and toxicological information from structurally similar compounds, namely phenethylamine and 1-phenylethanamine, to provide a comprehensive overview of its potential hazards and recommended handling procedures.

Physicochemical and Toxicological Properties

The following tables summarize the available physicochemical and toxicological data for **1-(4-tert-butylphenyl)ethanamine** and its structural analogs. The data for the target compound is

limited, and therefore, the properties of its analogs should be carefully considered for a conservative risk assessment.

Table 1: Physicochemical Properties

Property	1-(4-tert-butylphenyl)ethanamine	Phenethylamine	1-Phenylethanamine
CAS Number	89538-65-8	64-04-0	618-36-0
Molecular Formula	C ₁₂ H ₁₉ N	C ₈ H ₁₁ N	C ₈ H ₁₁ N
Molecular Weight	177.29 g/mol	121.18 g/mol [1]	121.18 g/mol [2]
Appearance	Liquid	Colorless liquid with a fishy odor[1]	Water-white liquid with a mild ammoniacal odor[2]
Boiling Point	Not available	197.5 °C[1]	188.5 °C[2]
Melting Point	Not available	-60 °C[1]	-65 °C[2]
Flash Point	Not available	81 °C (closed cup)[1]	79.4 °C[2]
Solubility	Not available	Soluble in water, ethanol, and ether[3][4]	Soluble in most organic solvents and hydrocarbons[2]
Density	Not available	0.9640 g/cm ³ at 25 °C[1]	0.9535 g/cm ³ at 20 °C[2]

Table 2: Toxicological Data and GHS Hazard Classifications (Read-Across)

Hazard	Phenethylamine	1-Phenylethylamine	Inferred Hazard for 1-(4-tert-butylphenyl)ethanamine
Acute Oral Toxicity	Toxic if swallowed (Category 3)[5]	Harmful if swallowed (Category 4)[6][7]	Potentially harmful or toxic if swallowed.
Acute Dermal Toxicity	Not classified	Harmful in contact with skin (Category 4) [6][7]	Potentially harmful in contact with skin.
Skin Corrosion/Irritation	Causes severe skin burns and eye damage (Category 1) [5]	Causes severe skin burns and eye damage (Category 1B)[6][7]	Presumed to cause severe skin burns.
Serious Eye Damage/Irritation	Causes severe skin burns and eye damage (Category 1) [5]	Causes serious eye damage (Category 1) [6]	Presumed to cause serious eye damage.
Aquatic Hazard	Harmful to aquatic life (Category 3)[5]	Not classified	Potentially harmful to aquatic life.

Safety and Handling

Based on the read-across analysis, **1-(4-tert-butylphenyl)ethanamine** should be handled as a corrosive and potentially toxic substance. Strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat. Ensure full skin coverage.
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood. If the substance is handled outside of a fume hood or if aerosolization is possible, a

NIOSH-approved respirator with an organic vapor cartridge is recommended.

Engineering Controls

- Work should be conducted in a well-ventilated laboratory, with preference given to the use of a certified chemical fume hood.
- An eyewash station and a safety shower must be readily accessible in the immediate work area.

Handling Procedures

- Avoid direct contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocols

The following are summaries of standardized OECD guidelines for assessing the toxicological properties of a chemical. These protocols provide a framework for the types of studies that would be necessary to fully characterize the safety profile of **1-(4-tert-butylphenyl)ethanamine**.

Acute Oral Toxicity (Based on OECD Guideline 401 - now superseded, but principles remain relevant)

- Objective: To determine the short-term adverse effects of a single oral dose of a substance.
[8]
- Methodology: The test substance is administered orally in a single dose to a group of experimental animals (typically rodents).[8] Several dose levels are used, with a recommended minimum of 5 animals per dose level.[8] The animals are observed for a period of at least 14 days for signs of toxicity and mortality.[8] Body weight is recorded weekly, and a gross necropsy is performed on all animals at the end of the study.[8] The LD50 (the statistically derived dose expected to cause death in 50% of the animals) is calculated.[8]
- Note: This guideline has been replaced by OECD TG 420, 423, and 425, which use fewer animals.[9][10]

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

- Objective: To assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[11][12]
- Methodology: A single dose of the test substance is applied to a small area of the skin (typically of an albino rabbit) under a semi-occlusive patch for up to 4 hours.[6][12] The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[12] The severity of the lesions is scored, and the reversibility of the effects is evaluated over a period of 14 days.[5] A sequential testing strategy, starting with in vitro methods, is recommended to minimize animal testing.[5][11]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

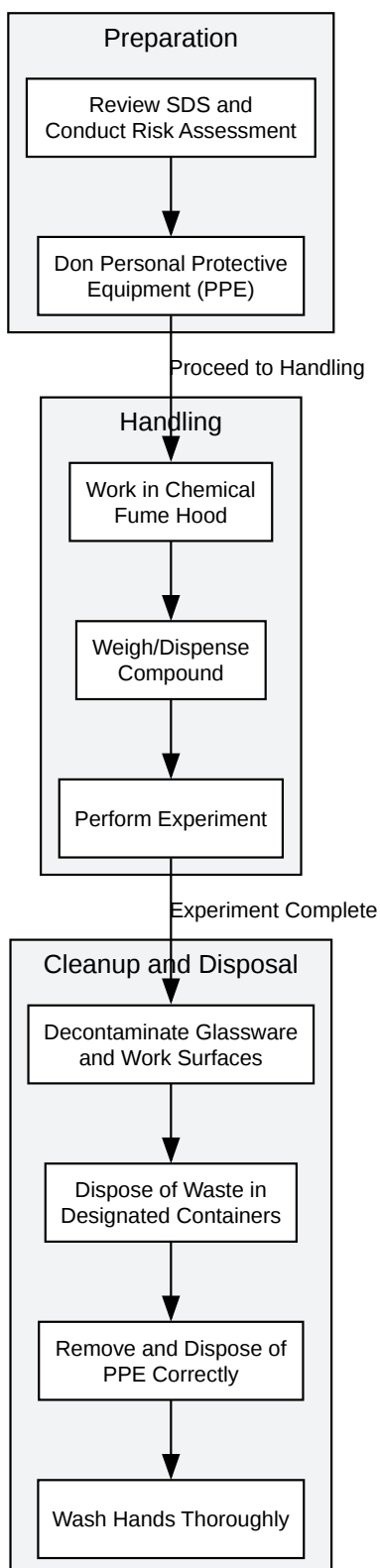
- Objective: To determine the potential of a substance to produce irritation or corrosion when applied to the eye.[\[13\]](#)[\[14\]](#)
- Methodology: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit), with the other eye serving as a control.[\[13\]](#)[\[14\]](#) The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for effects on the cornea, iris, and conjunctiva.[\[14\]](#) The severity of any lesions is scored, and the reversibility is assessed over a 21-day observation period.[\[14\]](#) The use of analgesics and anesthetics is recommended to minimize animal distress.[\[15\]](#) A weight-of-evidence analysis and in vitro testing are encouraged before proceeding to in vivo studies.[\[15\]](#)[\[16\]](#)

Bacterial Reverse Mutation Test (Ames Test) (OECD Guideline 471)

- Objective: To screen for the mutagenic potential of a substance, specifically its ability to induce gene mutations.
- Methodology: The test uses several strains of amino acid-requiring bacteria (e.g., *Salmonella typhimurium* and *Escherichia coli*) that have mutations in the genes responsible for synthesizing that amino acid. The bacteria are exposed to the test substance, both with and without a metabolic activation system (S9 mix, which simulates mammalian metabolism). If the substance is a mutagen, it will cause a reverse mutation, allowing the bacteria to grow on a medium lacking the specific amino acid.[\[7\]](#) The number of revertant colonies is counted and compared to a negative control.

Visualizations

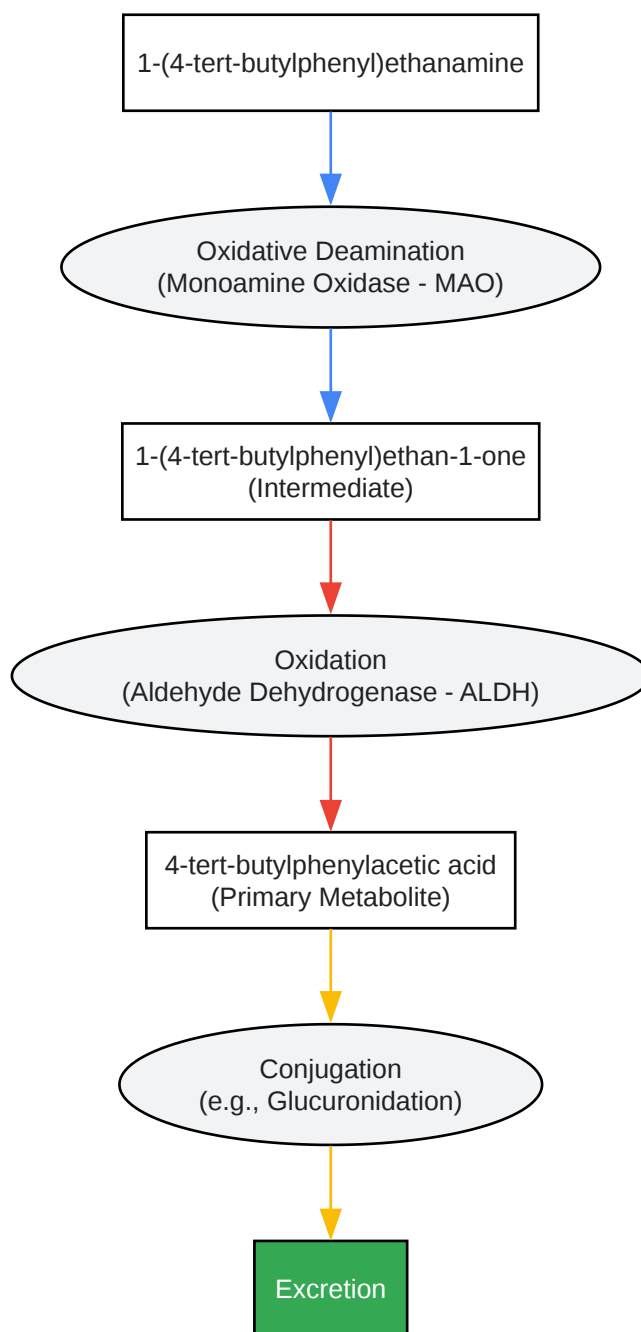
General Laboratory Workflow for Handling 1-(4-tert-butylphenyl)ethanamine



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Caption: Standard workflow for the safe handling of potentially hazardous chemical compounds.

Conceptual Metabolic Pathway of 1-(4-tert-butylphenyl)ethanamine



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Caption: Postulated metabolic pathway based on known phenethylamine metabolism.

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